

An In-depth Technical Guide to Methyl 3-oxodecanoate (CAS 22348-96-5)

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Compound of Interest

Compound Name: Methyl 3-oxodecanoate

Cat. No.: B017129

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Methyl 3-oxodecanoate** (CAS 22348-96-5), a β -keto ester with emerging significance in chemical synthesis and potential biological relevance. This document details its physicochemical properties, provides an experimental protocol for its synthesis, and explores its relationship with fatty acid metabolism and bacterial quorum sensing. Spectroscopic data, where available, are summarized, and potential applications in research and drug development are discussed.

Chemical and Physical Properties

Methyl 3-oxodecanoate is an organic compound with the molecular formula $C_{11}H_{20}O_3$ and a molecular weight of approximately 200.27 g/mol .^[1] It is also known by other names, including **methyl 3-oxodecanoate** and **3-oxodecanoic acid methyl ester**.^[2]

Table 1: Physicochemical Properties of **Methyl 3-oxodecanoate**

Property	Value	Source(s)
CAS Number	22348-96-5	[1]
Molecular Formula	C ₁₁ H ₂₀ O ₃	[1]
Molecular Weight	200.278 g/mol	[1]
Boiling Point	245.80 °C (estimated)	[3]
Flash Point	209.00 °F (98.50 °C) (estimated)	[3]
Solubility in Water	520.3 mg/L @ 25 °C (estimated)	[3]
logP (o/w)	3.370 (estimated)	[3]
Appearance	Not available	[1]

Synthesis of Methyl 3-oxodecanoate

A common method for the synthesis of β -keto esters like **Methyl 3-oxodecanoate** is through a Claisen condensation or related acylation reactions. A specific protocol for the synthesis of **Methyl 3-oxodecanoate** has been described in the patent literature.[\[4\]](#)

Experimental Protocol: Synthesis from Methyl Acetoacetate and Octanoyl Chloride

This protocol is adapted from a documented synthesis procedure.[\[4\]](#)

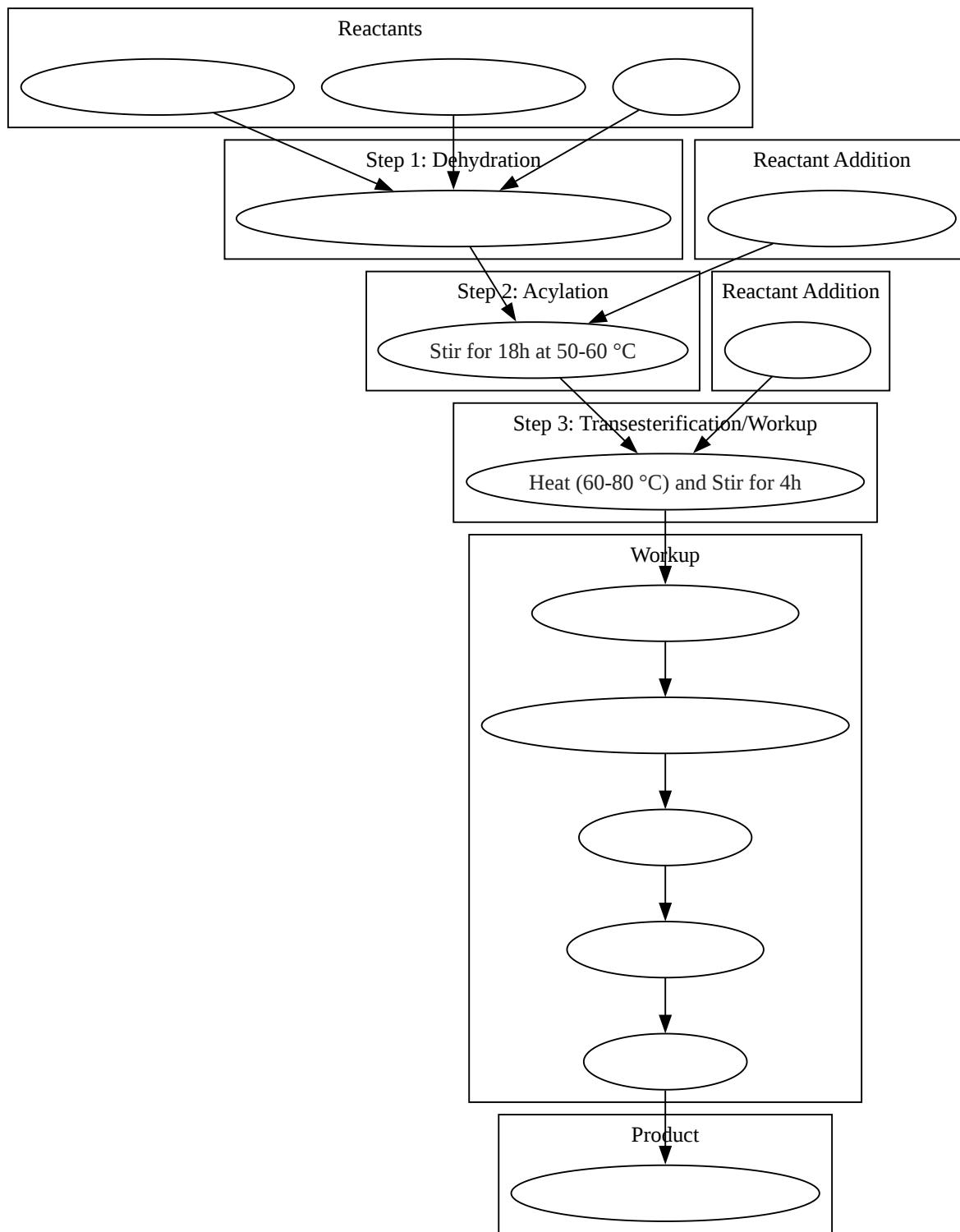
Materials:

- Methyl acetoacetate
- Calcium hydroxide
- Toluene
- Octanoyl chloride

- Methanol
- Concentrated Hydrochloric Acid

Procedure:

- To 300 ml of toluene, add 50 g (0.431 mol) of methyl acetoacetate and 7.97 g (0.108 mol) of calcium hydroxide.
- Heat the mixture to 80-110 °C and stir for 2.5 hours, ensuring dehydration.
- Cool the reaction mixture to 50-60 °C.
- Slowly add 26.9 g (0.165 mol) of octanoyl chloride dropwise over 1.5 hours.
- Stir the resulting mixture for 18 hours without heating.
- Add 19.1 g (0.597 mol) of methanol to the mixture and heat to 60-80 °C with stirring for 4 hours.
- After cooling the reaction mixture, carefully add 33.6 g of concentrated hydrochloric acid.
- Separate the aqueous layer.
- Wash the organic layer with water.
- Concentrate the organic layer under reduced pressure to obtain the crude product.
- The crude product can be further purified by distillation.



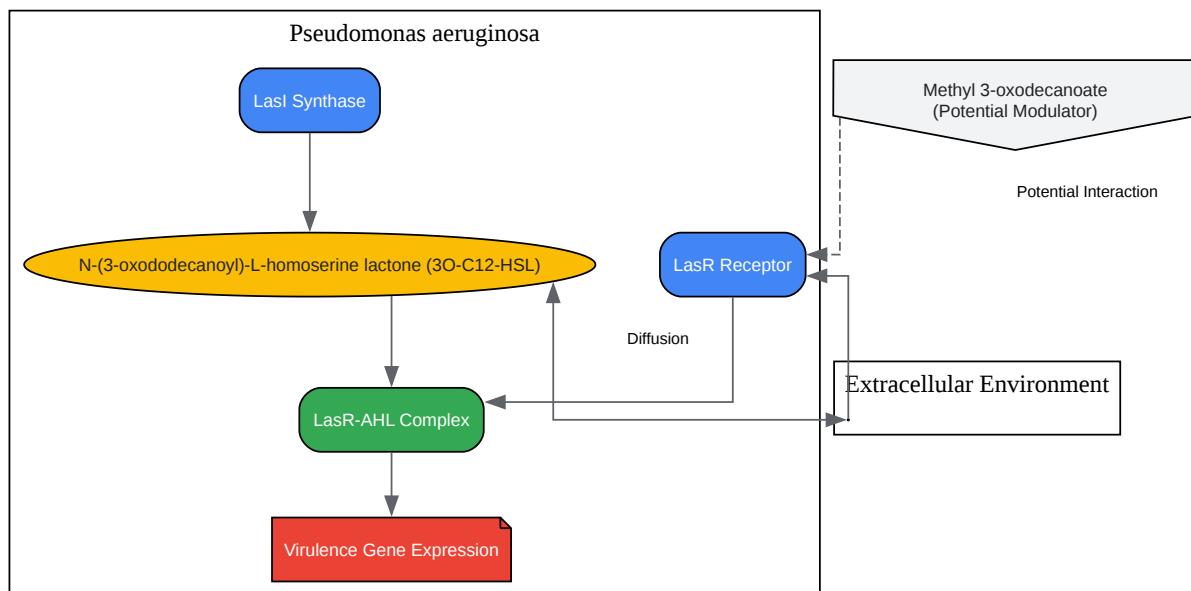
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Caption: Overview of the fatty acid β -oxidation pathway.

Quorum Sensing in Bacteria

Derivatives of 3-oxo-fatty acids are crucial signaling molecules in bacterial quorum sensing, a cell-to-cell communication system. Specifically, N-acyl-homoserine lactones (AHLs) with a 3-oxo-acyl chain are used by various Gram-negative bacteria, including the opportunistic pathogen *Pseudomonas aeruginosa*, to regulate gene expression in a population-density-dependent manner. The signaling molecule in the las system of *P. aeruginosa* is N-(3-oxododecanoyl)-L-homoserine lactone (3O-C12-HSL). Given that **Methyl 3-oxodecanoate** shares the 3-oxodecanoyl moiety, it could potentially act as an antagonist or agonist of quorum sensing, thereby influencing bacterial virulence and biofilm formation. This makes it a molecule of interest for the development of anti-infective agents that target bacterial communication rather than viability, potentially reducing the development of resistance.

Quorum Sensing Logic in *P. aeruginosa*



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Caption: Simplified logic of the Las quorum sensing system.

Conclusion

Methyl 3-oxodecanoate is a versatile chemical entity with established synthetic routes and predictable spectroscopic characteristics. While direct biological data is sparse, its structural similarity to key intermediates in fatty acid metabolism and bacterial quorum sensing signaling molecules suggests a promising area for future research. For drug development professionals, the potential for this molecule and its derivatives to modulate bacterial virulence through quorum sensing inhibition presents an exciting avenue for the discovery of novel anti-infective therapies. Further investigation into its specific biological activities is warranted to fully elucidate its therapeutic and research potential.

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